

# Oleyl Oleate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Oleyl Oleate

Cat. No.: B145538

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CAS Number: 3687-45-4

IUPAC Name: [(Z)-octadec-9-enyl] (Z)-octadec-9-enoate

## Introduction

**Oleyl oleate** is a wax ester synthesized from the formal condensation of oleic acid and oleyl alcohol.[1] It is a versatile compound with applications in cosmetics, and increasingly, in pharmaceuticals as a formulation excipient.[2][3] This technical guide provides an in-depth overview of **oleyl oleate**, including its physicochemical properties, synthesis, and potential applications in drug delivery, tailored for researchers, scientists, and drug development professionals.

## Physicochemical Properties

**Oleyl oleate** is a colorless to pale yellow, oily liquid with a mild odor.[3] It is characterized by its long hydrocarbon chains, which impart hydrophobic properties.[3] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Oleyl Oleate**

Property	Value	Reference(s)
Identifiers		
CAS Number	3687-45-4	[4]
IUPAC Name	[(Z)-octadec-9-enyl] (Z)-octadec-9-enoate	[5]
Molecular Formula	C <sub>36</sub> H <sub>68</sub> O <sub>2</sub>	[4]
Molecular Weight	532.92 g/mol	
Physical Properties		
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	596.48 °C	[4]
Melting Point	-7.1 °C	[4]
Flash Point	233.5 °C (452.3 °F)	
Solubility		
Water	Insoluble	[4]
Organic Solvents	Soluble in oil, ethanol, and chloroform	[3][4]
Other Properties		
Viscosity	Low	[4]

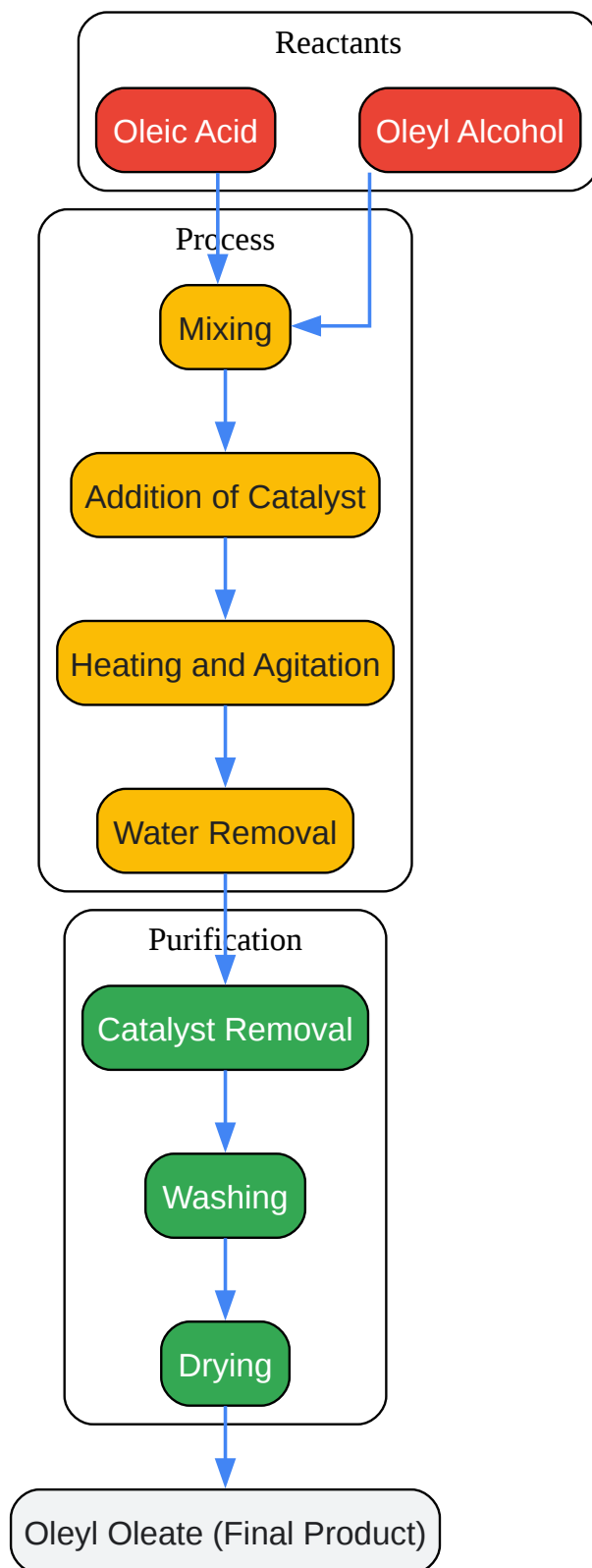
## Synthesis of Oleyl Oleate

**Oleyl oleate** is typically synthesized via an esterification reaction between oleic acid and oleyl alcohol.[1] This reaction can be catalyzed by various acidic catalysts, including heterogeneous catalysts like sodium bisulfate (NaHSO<sub>4</sub>) and ionic liquids.[1][6]

## General Synthesis Workflow

The synthesis of **oleyl oleate** involves the reaction of oleic acid and oleyl alcohol, often in the presence of a catalyst and with the removal of water to drive the reaction to completion. A

generalized workflow for the synthesis is depicted below.



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A generalized workflow for the synthesis of **oleyl oleate**.

## Experimental Protocols

### Protocol 1: Heterogeneous Catalysis using NaHSO<sub>4</sub>

This protocol is based on the optimization study by Al-Arafi et al. (2021).[\[1\]](#)

- Materials: Oleic acid (90%), oleyl alcohol (85%), sodium bisulfate (NaHSO<sub>4</sub>), anhydrous sodium sulfate, sodium chloride, sodium bicarbonate, and ethyl acetate.[\[1\]](#)
- Procedure:
  - Combine oleic acid and oleyl alcohol in a 1:1 molar ratio in a reaction flask.[\[1\]](#)
  - Add 9.9 wt% of NaHSO<sub>4</sub> (as a percentage of the weight of oleic acid).[\[1\]](#)
  - Heat the mixture to 130 °C with continuous stirring for 8 hours.[\[1\]](#)
  - After the reaction, cool the mixture and dissolve it in ethyl acetate.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution, saturated sodium chloride solution, and water.
  - Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent to obtain **oleyl oleate**.[\[7\]](#)

### Protocol 2: Ionic Liquid Catalysis

This protocol is based on the work of Al-Arafi et al. using the ionic liquid catalyst [NMP][CH<sub>3</sub>SO<sub>3</sub>].[\[6\]](#)

- Materials: Oleic acid (90%), oleyl alcohol (85%), and [NMP][CH<sub>3</sub>SO<sub>3</sub>] catalyst.[\[6\]](#)
- Procedure:
  - Mix oleic acid and oleyl alcohol in a 1:1 molar ratio.[\[6\]](#)
  - Add 9.9 wt% of the ionic liquid catalyst.[\[6\]](#)

- Maintain the reaction at 90 °C for 8 hours with stirring.[6]
- The product can be separated from the ionic liquid by decantation or extraction, as ionic liquids often form a separate phase.

Table 2: Optimized Reaction Conditions for **Oleyl Oleate** Synthesis

Parameter	Heterogeneous Catalyst (NaHSO <sub>4</sub> )[1]	Ionic Liquid Catalyst ([NMP][CH <sub>3</sub> SO <sub>3</sub> ])[6]
Catalyst	NaHSO <sub>4</sub>	[NMP][CH <sub>3</sub> SO <sub>3</sub> ]
Reactant Molar Ratio (Oleic Acid:Oleyl Alcohol)	1:1	1:1
Catalyst Amount (wt% of oleic acid)	9.9%	9.9%
Reaction Temperature	130 °C	90 °C
Reaction Time	8 hours	8 hours
Achieved Yield	96.8%	86%

## Characterization

The successful synthesis and purity of **oleyl oleate** can be confirmed using spectroscopic techniques such as Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.[6]

### Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: A thin film of the **oleyl oleate** sample is placed between two NaCl or KBr plates.
- Analysis: The sample is scanned over the range of 4000-400 cm<sup>-1</sup>.
- Expected Peaks: The FTIR spectrum of **oleyl oleate** will show a characteristic ester carbonyl (C=O) stretching peak around 1736-1740 cm<sup>-1</sup>. The presence of this peak and the

disappearance of the broad -OH peak from oleyl alcohol and the carboxylic acid -OH from oleic acid indicate the formation of the ester.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

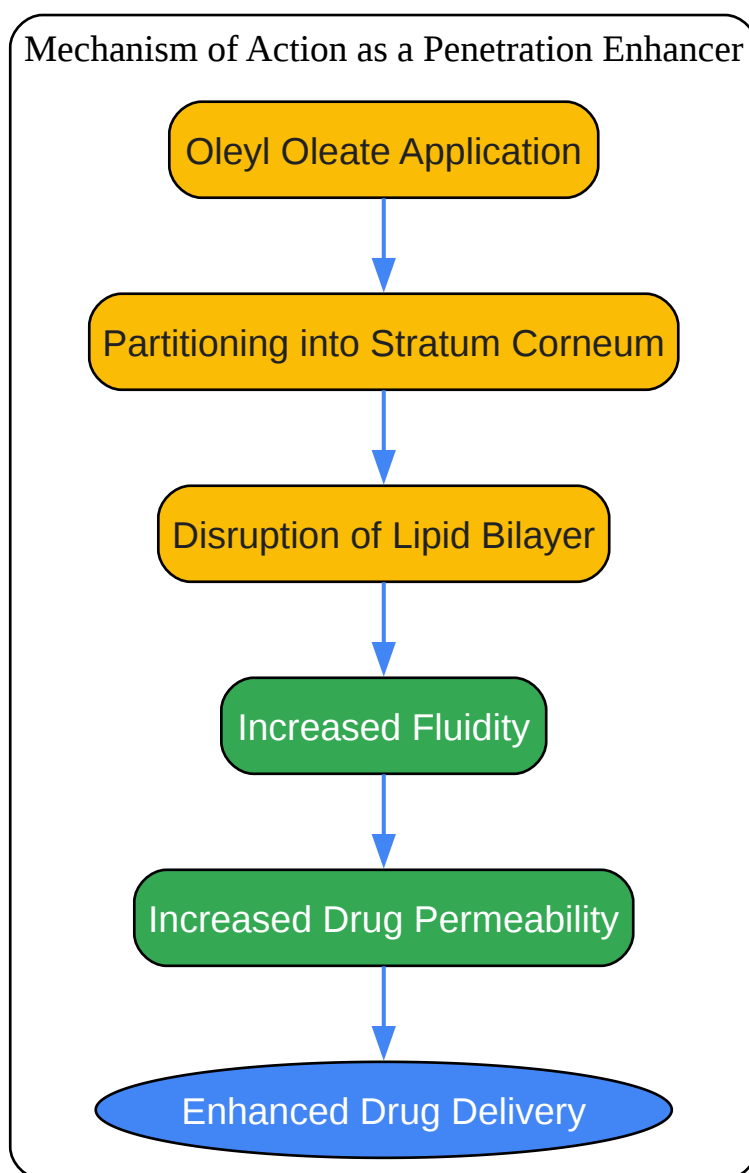
- Sample Preparation: Dissolve 5-25 mg of **oleyl oleate** in approximately 0.6-0.7 mL of a deuterated solvent such as chloroform-d ( $\text{CDCl}_3$ ) in an NMR tube.[8]
- Analysis: Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
- Expected Signals:
  - $^1\text{H}$  NMR: The spectrum will show characteristic signals for the protons on the double bonds, the protons alpha to the ester group, and the long alkyl chains.
  - $^{13}\text{C}$  NMR: The spectrum will show a characteristic signal for the ester carbonyl carbon around 173 ppm.[9]

## Applications in Drug Development

**Oleyl oleate**'s properties as an emollient and its lipophilic nature make it a promising excipient in topical and transdermal drug delivery systems.[3][10]

### Penetration Enhancer

**Oleyl oleate** can act as a penetration enhancer, facilitating the transport of active pharmaceutical ingredients (APIs) through the stratum corneum, the primary barrier of the skin. [10] The proposed mechanism involves the fluidization of the stratum corneum lipids, which increases their permeability to drug molecules.[10]



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Proposed mechanism of **oleyl oleate** as a skin penetration enhancer.

## Emollient and Vehicle

In topical formulations, **oleyl oleate** serves as an emollient, providing a smooth and non-greasy feel.<sup>[4]</sup> Its ability to dissolve lipophilic drugs makes it a suitable vehicle for delivering APIs to the skin.

## Safety and Toxicology

**Oleyl oleate** is generally considered safe for use in cosmetic and pharmaceutical formulations at recommended concentrations.[4]

- Irritation: High concentrations may cause mild skin and eye irritation.[4]
- Toxicity: It is reported to have low acute toxicity.[3] No carcinogenic, mutagenic, or reproductive toxic effects have been reported.[7]
- Regulatory Status: The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **oleyl oleate** is safe in the present practices of use and concentration in cosmetics when formulated to be non-irritating.[5]

## Conclusion

**Oleyl oleate** is a well-characterized wax ester with established synthesis protocols and a favorable safety profile. Its physicochemical properties, particularly its lipophilicity and emollient nature, make it a valuable excipient for researchers and professionals in the field of drug development, especially for topical and transdermal applications. Further research into its penetration-enhancing effects with a wider range of APIs could expand its utility in pharmaceutical formulations.

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